



UNC9975 stability and long-term storage

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Compound of Interest		
Compound Name:	UNC9975	
Cat. No.:	B611586	Get Quote

UNC9975 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and long-term storage of **UNC9975**. Below you will find troubleshooting guides and frequently asked questions to ensure the integrity of your experimental results.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid UNC9975?

A1: For optimal stability, solid **UNC9975** should be stored under specific conditions to prevent degradation. Two different suppliers provide slightly varying recommendations. For short-term storage, keeping the compound in a dry, dark environment at 0-4°C is recommended for periods ranging from days to weeks.[1] For long-term storage, the consensus is to store the solid powder at -20°C, which should ensure its stability for at least two to three years.[1][2]

Q2: How should I store **UNC9975** once it is in solution?

A2: Once **UNC9975** is dissolved in a solvent such as DMSO, it is critical to store it properly to maintain its activity. For short-term storage of one month, aliquots of the stock solution should be kept at -20°C.[2] For longer-term storage of up to six months, it is recommended to store the solutions at -80°C.[2] It is advisable to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles, which can accelerate degradation.[2][3] Once an aliquot is thawed, it can be kept at 4°C for up to two weeks.[3]



Q3: What is the expected shelf-life of **UNC9975**?

A3: When stored correctly as a solid powder at -20°C, **UNC9975** is expected to have a shelf-life of over two years.[1] One supplier suggests a shelf-life of three years at -20°C for the powdered form.[2] The stability of the compound in solution is shorter, as indicated in the storage guidelines.

Q4: In which solvents is **UNC9975** soluble?

A4: UNC9975 is soluble in Dimethyl Sulfoxide (DMSO).[1]

Q5: Are there any general handling precautions I should take?

A5: Yes, it is recommended to handle **UNC9975** in a dry and dark environment to minimize exposure to light and moisture.[1] When preparing solutions, use appropriate personal protective equipment. For in vivo experiments, if using DMSO to prepare a stock solution, it is important to use hydrotropic agents like CMC-Na or Tween 80 for further dilution, as **UNC9975** is lipophilic.[3]

Troubleshooting Guide



Issue	Potential Cause	Recommended Action
Inconsistent experimental results	Compound degradation due to improper storage.	Verify that the storage conditions for both solid compound and solutions align with the recommended guidelines. If the compound has been stored improperly or for an extended period, consider using a fresh batch.
Repeated freeze-thaw cycles of stock solutions.	Prepare single-use aliquots of your stock solution to minimize freeze-thaw cycles.[2][3]	
Precipitation in stock solution	Poor solubility or solvent evaporation.	Ensure the solvent is appropriate and the concentration is not above its solubility limit. Store solution vials with tight-fitting caps to prevent solvent evaporation.
Reduced potency in cellular assays	Degradation of the compound in the working solution.	Once thawed, stock solution aliquots may be kept at 4°C for up to two weeks.[3] If a solution has been stored at -20°C for more than a month, its efficacy should be reexamined.[3]

Quantitative Data Summary

Table 1: Recommended Storage Conditions for UNC9975

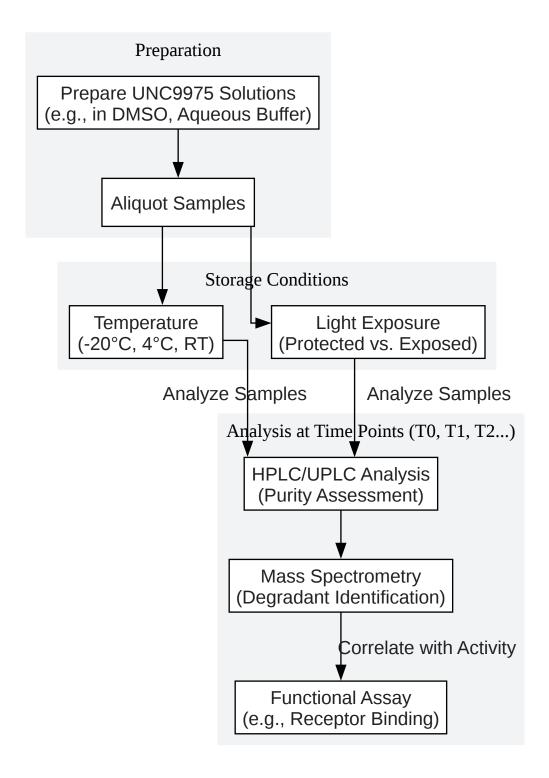


Form	Storage Temperature	Duration	Source
Solid Powder	0 - 4°C	Days to Weeks (Short-term)	[1]
Solid Powder	-20°C	> 2 Years (Long-term)	[1]
Solid Powder	4°C	2 Years	[2]
Solid Powder	-20°C	3 Years	[2]
In Solvent	-20°C	1 Month	[2]
In Solvent	-80°C	6 Months	[2]
In Solvent (Thawed)	4°C	2 Weeks	[3]

Experimental Protocols & Visualizations

While specific experimental protocols for the stability assessment of **UNC9975** are not publicly available, a general workflow for conducting such a study is outlined below. This can be adapted for **UNC9975** to generate in-house stability data.









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